Application Note: Desmethyl Ranitidine as a Reference Standard in Impurity Profiling

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Compound of Interest	
Compound Name:	*Desmethyl Ranitidine*
CAS No.:	*66357-25-3*
Cat. No.:	*B023202*

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A Technical Guide for Researchers and Drug Development Professionals

Introduction: The Imperative of Impurity Profiling in Pharmaceutical Quality

In the landscape of pharmaceutical development and manufacturing, ensuring the safety, efficacy, and stability of a drug product is paramount. A critical component of this assurance is the rigorous control of impurities. Impurities, defined by the International Council for Harmonisation (ICH) as any component of a drug substance that is not the defined chemical entity, can arise from various sources including synthesis, degradation, or storage.[1] Their presence, even in trace amounts, can potentially impact the drug's quality and safety.[1]

Regulatory bodies worldwide, guided by frameworks like the ICH Q3A and Q3B guidelines, mandate the reporting, identification, and toxicological qualification of impurities exceeding specific thresholds.[2][3][4] This necessitates the development of robust, stability-indicating analytical methods capable of separating and accurately quantifying these compounds.

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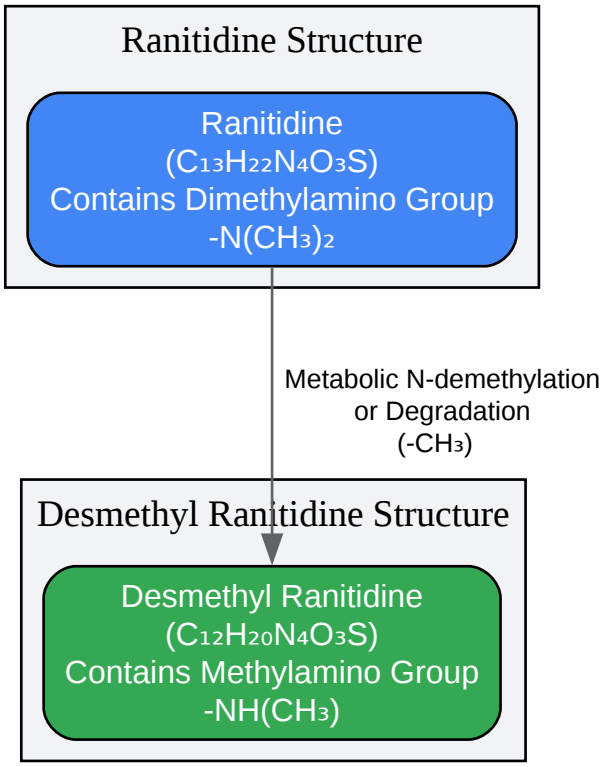
Ranitidine, a widely known H2-receptor antagonist, undergoes metabolic and degradation pathways that can lead to the formation of several related substances.[5] Among these, **Desmethyl Ranitidine**, a known human metabolite, is a key impurity that must be monitored.[6][7][8] This application note serves as an in-depth technical guide on the use of **Desmethyl Ranitidine** as a certified reference standard for the accurate identification and quantification in ranitidine drug substances and products, ensuring regulatory compliance and product quality.

The Role and Origin of **Desmethyl Ranitidine**

Formation and Chemical Relationship

Desmethyl Ranitidine ($C_{12}H_{20}N_4O_3S$) is structurally similar to its parent compound, Ranitidine ($C_{13}H_{22}N_4O_3S$), differing by the absence of one methyl group on the terminal dimethylamino moiety.[5][6] This transformation occurs primarily through N-demethylation, a common metabolic pathway in humans.[5][9] It can also potentially form as a degradation product during the manufacturing process or upon storage of the drug product. The precise control and quantification of **Desmethyl Ranitidine** are therefore essential for a complete impurity profile of ranitidine.



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Caption: Chemical relationship between Ranitidine and **Desmethyl Ranitidine**.

The Criticality of a Certified Reference Standard

The foundation of accurate impurity quantification lies in the use of a well-characterized, high-purity Certified Reference Standard (CRS). A **Desmethyl Ranitidine** CRS serves multiple critical functions in the analytical workflow[10][11]:

- Unambiguous Identification: It provides the definitive retention time in a chromatographic system, allowing for the positive identification of the **Desmethyl Ranitidine** peak in a sample chromatogram.
- Accurate Quantification: It is used to prepare calibration standards to create a linear curve, against which the amount of impurity in the test sample is precisely calculated.
- Method Validation: It is essential for validating the analytical method's performance characteristics, such as accuracy, precision, specificity, and linearity, as stipulated by ICH Q2(R1) guidelines.[12]

Physicochemical Properties of **Desmethyl Ranitidine**

A thorough understanding of the reference standard's properties is crucial for its proper handling, storage, and use in analytical procedures.

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Property	Value	Source(s)
Chemical Name	(E)-1-N-methyl-1-N'-[2-[[5-(methylaminomethyl)furan-2-yl]methylsulfanyl]ethyl]-2-nitroethene-1,1-diamine	[6]
CAS Number	66357-25-3	[8][10]
Molecular Formula	$C_{12}H_{20}N_4O_3S$	[6][8]
Molecular Weight	300.38 g/mol	[6][8]
Appearance	Typically a white to off-white solid	General knowledge

Analytical Methodology: RP-HPLC for Impurity Profiling

Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection is the most robust and widely employed technique for the impurity profiling of ranitidine and its related substances due to its high resolving power, sensitivity, and reliability.[13][14] The method separates compounds based on their polarity, making it ideal for resolving the slightly more polar **Desmethyl Ranitidine** from the parent ranitidine API and other potential impurities.

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Parameter	Recommended Condition	Rationale
Column	ACE C18 (100 x 4.6 mm, 3 µm) or equivalent	Provides excellent resolution for polar and non-polar analytes.
Mobile Phase A	Buffer solution (e.g., Ammonium Acetate)	Controls pH and ensures consistent ionization of analytes for reproducible retention.
Mobile Phase B	Acetonitrile or Methanol	Organic modifier used to elute analytes from the C18 stationary phase.
Mode	Gradient Elution	Allows for the effective separation of impurities with varying polarities within a reasonable run time.
Flow Rate	1.0 mL/min	A typical flow rate for a 4.6 mm ID column, balancing efficiency and analysis time.
Column Temperature	40°C	Enhances peak shape and improves reproducibility of retention times.[13]
Detection Wavelength	230 nm	A wavelength where ranitidine and its related impurities exhibit significant absorbance.[12][13]
Injection Volume	10 µL	A standard volume to ensure sharp peaks without overloading the column.

Detailed Experimental Protocol

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This protocol outlines the steps for the quantification of **Desmethyl Ranitidine** in a ranitidine drug substance sample.

Preparation of Solutions

- Diluent: Prepare a mixture of Mobile Phase A and Mobile Phase B in a suitable ratio (e.g., 90:10 v/v). This ensures sample compatibility with the initial chromatographic conditions.
- Standard Stock Solution (**Desmethyl Ranitidine**): Accurately weigh about 5 mg of **Desmethyl Ranitidine** CRS into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent to obtain a concentration of approximately 100 µg/mL.
- Working Standard Solution: Dilute the Standard Stock Solution with the diluent to a final concentration relevant to the impurity threshold (e.g., 1.5 µg/mL, corresponding to 0.5% of a 300 µg/mL sample concentration).
- Sample Solution (Ranitidine Drug Substance): Accurately weigh about 30 mg of the ranitidine sample into a 100 mL volumetric flask. Dissolve and dilute to volume with the diluent to obtain a concentration of approximately 300 µg/mL.
- System Suitability Solution (SSS): Prepare a solution containing approximately 300 µg/mL of Ranitidine CRS and spike it with a known concentration of **Desmethyl Ranitidine** CRS (e.g., 1.5 µg/mL) and other relevant impurities. This solution is critical for verifying the chromatographic system's performance.[13]

System Suitability Test (SST)

Before commencing sample analysis, the chromatographic system must be qualified. Inject the SSS and verify the following parameters:

- Resolution: The resolution between the ranitidine peak and the **Desmethyl Ranitidine** peak must be not less than 2.0.[14]
- Tailing Factor: The tailing factor for the ranitidine and **Desmethyl Ranitidine** peaks should not be more than 1.5.
- Theoretical Plates: The column efficiency, measured in theoretical plates, should be adequate (e.g., >2000) for the main peaks.

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Analytical Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform a blank injection (diluent) to ensure no interfering peaks are present.
- Inject the System Suitability Solution and confirm that all SST criteria are met.
- Inject the Working Standard Solution in replicate (e.g., n=5) to check the precision of the system. The relative standard deviation (RSD) should be ≤ 2.0%.
- Inject the Sample Solution.
- Inject the Working Standard Solution again at the end of the sequence to bracket the sample and confirm system stability.

Calculation

The percentage of **Desmethyl Ranitidine** in the ranitidine sample is calculated using the following formula:

% **Desmethyl Ranitidine** = (Area_Sample / Area_Standard) × (Conc_Standard / Conc_Sample) × Purity_Standard × 100

Where:

- Area_Sample: Peak area of **Desmethyl Ranitidine** in the sample chromatogram.
- Area_Standard: Average peak area of **Desmethyl Ranitidine** in the Working Standard Solution chromatograms.
- Conc_Standard: Concentration (e.g., in mg/mL) of **Desmethyl Ranitidine** in the Working Standard Solution.
- Conc_Sample: Concentration (e.g., in mg/mL) of the ranitidine sample.
- Purity_Standard: Purity of the **Desmethyl Ranitidine** CRS (e.g., 99.5% = 0.995).

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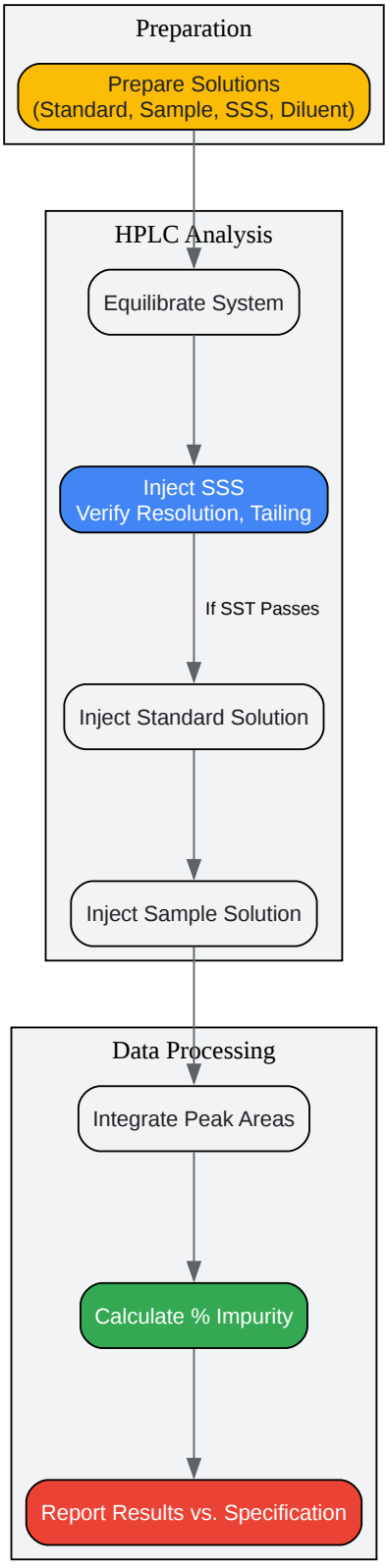
Workflow for Impurity Profiling



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Caption: General workflow for HPLC-based impurity profiling.

Method Validation: Ensuring Trustworthiness

To be considered reliable and suitable for its intended purpose (i.e., routine quality control or stability testing), the analytical method described must be validated in accordance with ICH Q2(R1) guidelines.[12] The use of the **Desmethyl Ranitidine** CRS is integral to this process.

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Validation Parameter	Description	Typical Acceptance Criteria
Specificity	Ability to detect and quantify the analyte without interference from the API, other impurities, or excipients. Confirmed via forced degradation studies.	Peak purity index > 0.999; Baseline resolution between adjacent peaks.
Linearity	A linear relationship between the concentration of Desmethyl Ranitidine and the detector response.	Correlation coefficient (r^2) ≥ 0.999 over a range from LOQ to 150% of the specification limit.
Accuracy (Recovery)	Closeness of the measured value to the true value, tested by spiking the sample matrix with known amounts of Desmethyl Ranitidine CRS.	80.0% - 120.0% recovery at multiple concentration levels.
Precision	Repeatability and intermediate precision, measured as the RSD of results from multiple analyses of a homogenous sample.	RSD ≤ 5.0% for impurity quantification.
Limit of Quantitation (LOQ)	The lowest concentration of Desmethyl Ranitidine that can be quantified with acceptable precision and accuracy.	Typically established where the signal-to-noise ratio is ≥ 10. Must be below the reporting threshold.[15]
Robustness	The method's ability to remain unaffected by small, deliberate changes in parameters (e.g., pH, flow rate, column temperature).	System suitability parameters remain within limits; results do not change significantly.

Conclusion

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The accurate profiling of impurities is a non-negotiable aspect of modern pharmaceutical quality control. **Desmethyl Ranitidine**, as a known metabolite and potential degradant of ranitidine, requires precise monitoring. The use of a high-purity, certified **Desmethyl Ranitidine** reference standard is the cornerstone of a reliable analytical strategy. By implementing a robust, validated RP-HPLC method as outlined in this guide, researchers and quality control professionals can confidently identify and quantify this critical impurity, ensuring that ranitidine products meet the stringent safety and quality standards set by global regulatory authorities.

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